

2,4-Dimethylpyrrole: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 2,4-Dimethylpyrrole

Cat. No.: B027635

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For researchers, scientists, and drug development professionals, **2,4-Dimethylpyrrole** (CAS 625-82-1) is a key heterocyclic organic compound. With a molecular formula of C₆H₉N, it serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry. This technical guide provides an in-depth look at its core properties, synthesis protocols, and its role in therapeutic development.

Core Molecular Data

The fundamental quantitative data for **2,4-Dimethylpyrrole** is summarized below, providing a quick reference for laboratory and research applications.

Property	Value	Reference
Molecular Formula	C ₆ H ₉ N	[1]
Molecular Weight	95.14 g/mol	[1][2]
CAS Number	625-82-1	
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	165-167 °C	[2]
Density	~0.924 g/mL	[2]

Synthesis of 2,4-Dimethylpyrrole

The synthesis of **2,4-Dimethylpyrrole** is most notably achieved through the Paal-Knorr pyrrole synthesis. This classic reaction involves the condensation of a 1,4-dicarbonyl compound with a primary amine or ammonia. The reaction can be performed under neutral or weakly acidic conditions, with the addition of a weak acid like acetic acid often accelerating the process.

A common synthetic route involves the cyclization and decarboxylation of substituted precursors, which can be initiated from simpler organic molecules such as ethyl acetoacetate. [2] Another established method is the Knorr pyrrole synthesis, which utilizes ethyl acetoacetate and sodium nitrite as starting materials in the presence of acetic acid and zinc powder.[3]

Experimental Protocol: Paal-Knorr Synthesis of a Substituted Pyrrole

This protocol outlines the synthesis of 2,5-dimethyl-1-phenylpyrrole from 2,5-hexanedione and aniline, illustrating the conventional heating method for the Paal-Knorr reaction.

Materials:

- Aniline (186 mg)
- 2,5-Hexanedione (228 mg)
- Methanol (0.5 mL)
- Concentrated Hydrochloric Acid (1 drop)
- 0.5 M Hydrochloric Acid (5.0 mL)
- Methanol/water mixture (9:1) for recrystallization

Procedure:

- In a round-bottom flask, combine aniline, 2,5-hexanedione, and methanol.
- Add one drop of concentrated hydrochloric acid to the mixture.
- Fit the flask with a reflux condenser and heat the mixture at reflux for 15 minutes.

- After the reflux period, cool the reaction mixture in an ice bath.
- While cooling, add 5.0 mL of 0.5 M hydrochloric acid to precipitate the product.
- Collect the resulting crystals by vacuum filtration.
- Recrystallize the crude product from 1 mL of a 9:1 methanol/water mixture to obtain the pure product.^[4]

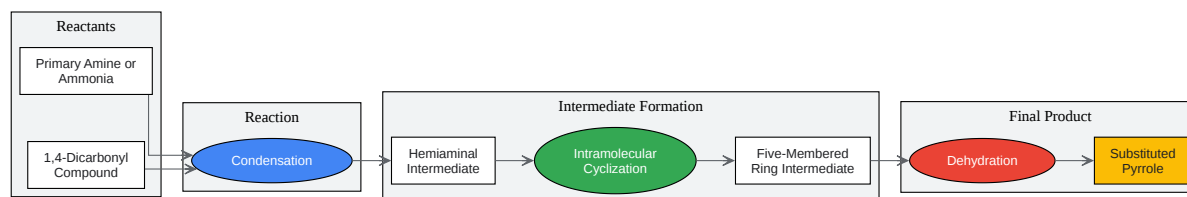
Role in Drug Development and Biological Activity

Pyrrole and its derivatives are a cornerstone in medicinal chemistry, forming the structural basis for a wide array of therapeutic agents.^{[5][6]} The pyrrole scaffold is present in numerous natural products and commercially available drugs. Specifically, functionalized pyrrole structures are key chemotypes for designing protein kinase inhibitors, which have significant antiproliferative potential.^[7] For example, Sunitinib, a multi-targeted receptor tyrosine kinase inhibitor used in cancer therapy, is synthesized using a pyrrole derivative.^{[7][8]}

The versatility of the Paal-Knorr synthesis enables the creation of diverse libraries of substituted pyrroles. These libraries are invaluable for screening against various biological targets, facilitating the discovery of new lead compounds for a range of diseases.^[4] Research has indicated that some pyrrole derivatives are potential inhibitors of Platelet-Derived Growth Factor Receptor (PDGFR) kinase, suggesting a role in the inhibition of angiogenesis, a critical process in tumor growth.^[7]

Synthesis Workflow: Paal-Knorr Pyrrole Synthesis

The following diagram illustrates the generalized workflow for the Paal-Knorr synthesis of pyrroles.



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Caption: Generalized workflow of the Paal-Knorr pyrrole synthesis.

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